

# An In-depth Technical Guide to the Physicochemical Properties of 9-Nitrophenanthrene

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## Compound of Interest

Compound Name: 9-Nitrophenanthrene

Cat. No.: B1214095

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## Introduction

**9-Nitrophenanthrene** is a nitro-polycyclic aromatic hydrocarbon (nitro-PAH) that has garnered significant attention in various scientific fields, including environmental science, toxicology, and materials science.<sup>[1][2]</sup> As a derivative of phenanthrene, its properties are of interest for understanding the environmental fate of PAHs and for the development of new organic electronic materials.<sup>[1]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **9-Nitrophenanthrene**, detailed experimental protocols for their determination, and a visualization of its metabolic pathway.

## Core Physicochemical Properties

The fundamental physicochemical properties of **9-Nitrophenanthrene** are summarized in the table below, providing a quantitative overview for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>9</sub> NO <sub>2</sub>	[3][4]
Molecular Weight	223.23 g/mol	[3]
Appearance	Light yellow to yellow solid	
Melting Point	113 - 116 °C (235 - 241 °F)	[3]
Boiling Point	413.3 ± 14.0 °C (Predicted)	
Density	1.316 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Solubility	Good solubility in aromatic solvents (toluene, benzene) and chlorinated solvents (chloroform, dichloromethane). Appreciable solubility in acetonitrile, cyclohexane, and dimethyl sulfoxide. Practically insoluble in water.	
CAS Number	954-46-1	[3][4]
InChI	InChI=1S/C14H9NO2/c16-15(17)14-9-10-5-1-2-6-11(10)12-7-3-4-8-13(12)14/h1-9H	[4]
SMILES	C1=CC=C2C(=C1)C=C(C3=C C=CC=C23)--INVALID-LINK-- [O-]	[5]

## Experimental Protocols

Accurate determination of physicochemical properties is crucial for the characterization of any chemical compound. The following are detailed methodologies for key experiments.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Protocol:

- **Sample Preparation:** A small amount of finely powdered **9-Nitrophenanthrene** is introduced into a glass capillary tube, which is then sealed at one end.<sup>[6][7][8][9]</sup> The capillary tube is gently tapped to ensure the sample is packed at the bottom.<sup>[9]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in a designated slot in a melting point apparatus.<sup>[6][7]</sup> The apparatus is then heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.<sup>[6][9]</sup>
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.<sup>[6][9]</sup> For pure compounds, this range is typically narrow (0.5-1.0 °C).<sup>[6]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Protocol (Capillary Method):

- **Sample Preparation:** A small amount of the liquid organic compound is placed in a small test tube or fusion tube.<sup>[10][11][12]</sup>
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.<sup>[10][12][13]</sup> The test tube is then attached to a thermometer and heated in a heating block or oil bath.<sup>[10][11]</sup>
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[13][14]</sup> The heating is then stopped, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[13][14]</sup>

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Protocol:

- Initial Solvent Screening (Water): Approximately 0.1 g of **9-Nitrophenanthrene** is placed in a test tube, and 3 mL of water is added in portions with vigorous shaking after each addition. [15] The substance's solubility is observed and recorded.
- Organic Solvent Screening: If the compound is insoluble in water, the test is repeated with various organic solvents such as ethanol, diethyl ether, acetone, toluene, and dichloromethane to determine its solubility profile. [15]
- Acid/Base Solubility: To determine the presence of acidic or basic functional groups, solubility tests are performed using 5% aqueous solutions of sodium hydroxide (NaOH), sodium bicarbonate (NaHCO<sub>3</sub>), and hydrochloric acid (HCl). [15][16] **9-Nitrophenanthrene**, being neutral, is not expected to dissolve in these aqueous acidic or basic solutions.

## Spectroscopic Analysis

Spectroscopic methods are indispensable for elucidating the structure and identifying the functional groups of a molecule.

### a) UV-Visible Spectroscopy

UV-Vis spectroscopy is used to measure the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum, which is related to the electronic transitions within a molecule. [17][18][19]

Protocol:

- Sample Preparation: A dilute solution of **9-Nitrophenanthrene** is prepared in a suitable UV-transparent solvent (e.g., cyclohexane or acetonitrile). [20]
- Blank Measurement: A cuvette is filled with the pure solvent to record a baseline spectrum. [21]

- **Sample Measurement:** The cuvette is then filled with the sample solution, and the absorption spectrum is recorded over a specific wavelength range (typically 200-800 nm).<sup>[19][21]</sup> The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is a key characteristic of the compound.<sup>[17]</sup>

#### b) Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrational energies of its chemical bonds.<sup>[22][23]</sup>

Protocol (Thin Solid Film):

- **Sample Preparation:** A small amount of **9-Nitrophenanthrene** is dissolved in a volatile solvent like methylene chloride.<sup>[24]</sup>
- **Film Deposition:** A drop of the solution is placed on a salt plate (e.g., NaCl or KBr).<sup>[24][25]</sup> The solvent is allowed to evaporate, leaving a thin film of the solid compound on the plate.<sup>[24]</sup>
- **Spectral Acquisition:** The salt plate is placed in the sample holder of an IR spectrometer, and the spectrum is recorded.<sup>[24]</sup>

#### c) Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the structure and chemical environment of atoms within a molecule.<sup>[26]</sup>

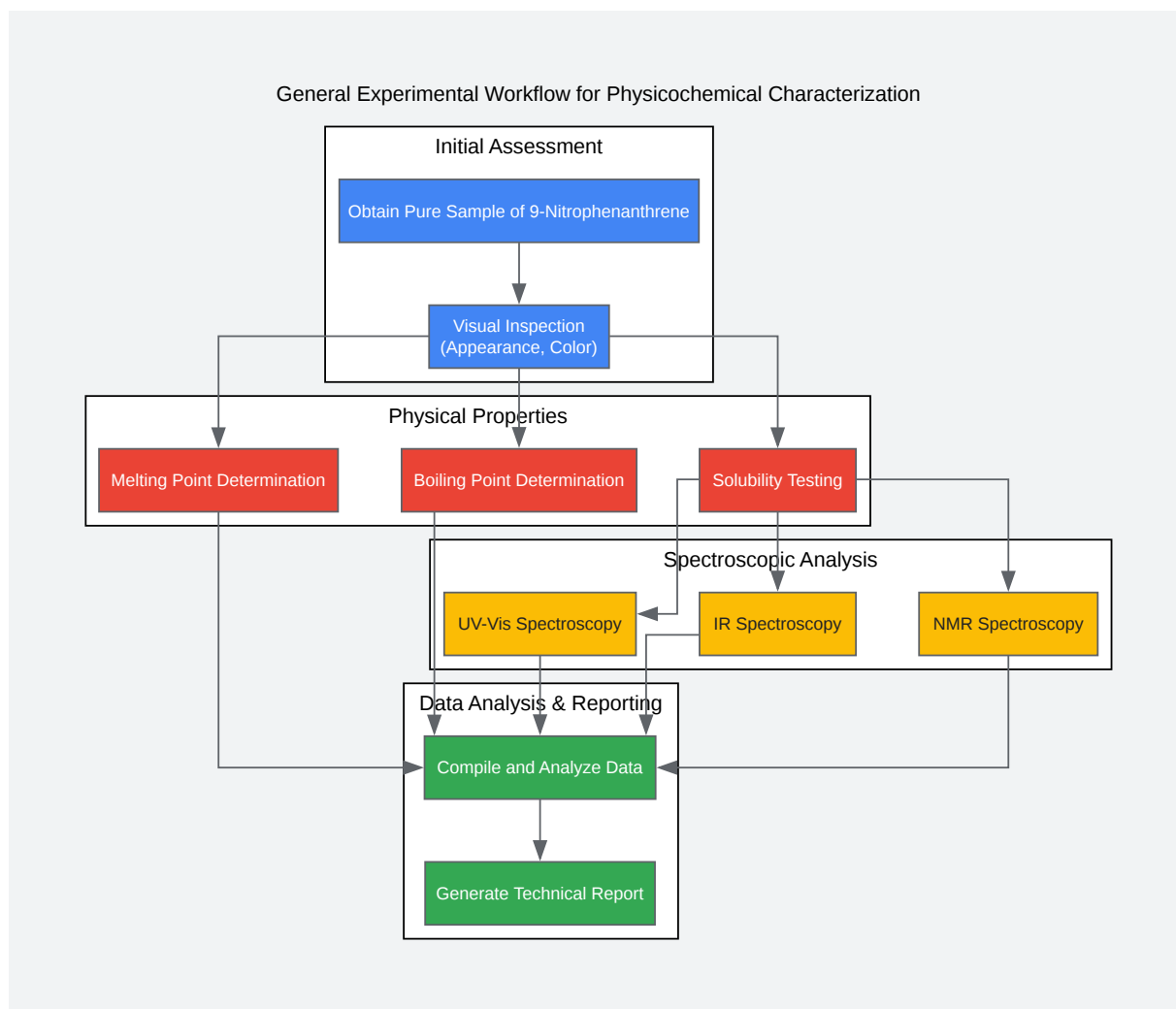
Protocol:

- **Sample Preparation:** Approximately 5-10 mg of **9-Nitrophenanthrene** is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in an NMR tube.<sup>[27][28]</sup>
- **Data Acquisition:** The NMR tube is placed in the spectrometer, and the desired NMR experiments (e.g.,  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR) are performed.<sup>[28]</sup>
- **Data Analysis:** The resulting spectra are processed and analyzed to determine the chemical shifts, coupling constants, and integration of the signals, which are then used to elucidate the molecular structure.<sup>[29][30]</sup>

## Visualizations

### Experimental Workflow

The following diagram illustrates a general workflow for the determination of the physicochemical properties of an organic compound like **9-Nitrophenanthrene**.



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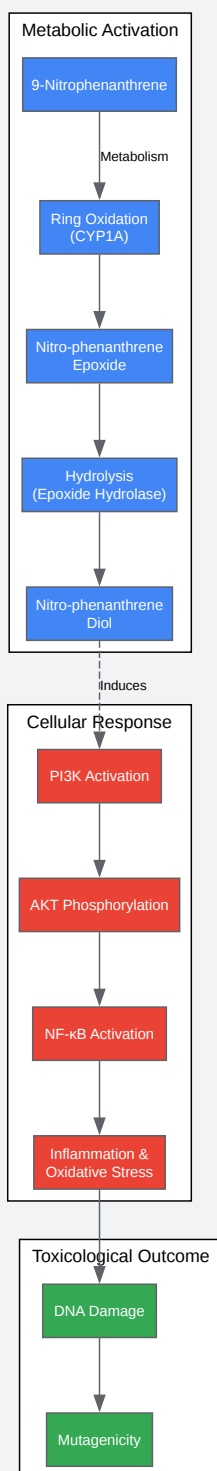
Caption: A flowchart illustrating the logical progression of experiments for characterizing **9-Nitrophenanthrene**.

## Metabolic and Signaling Pathway

**9-Nitrophenanthrene**, as a nitro-PAH, can undergo metabolic activation and has been shown to be mutagenic, capable of inducing DNA damage.[1] Studies on related nitro-PAHs suggest the involvement of the PI3K/AKT signaling pathway in the cellular response to these compounds.[31] The following diagram illustrates a suggested metabolic pathway and its potential link to cellular signaling.



## Metabolic Activation and Signaling of 9-Nitrophenanthrene

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Caption: A diagram showing the metabolic activation of **9-Nitrophenanthrene** and its potential downstream effects.

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